

# Personal protective equipment for handling 2-(4-Methylphenyl)pyrrolidine

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## Compound of Interest

Compound Name: 2-(4-Methylphenyl)pyrrolidine

Cat. No.: B1307551

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## Essential Safety and Handling Guide for 2-(4-Methylphenyl)pyrrolidine

This guide provides immediate, essential safety and logistical information for handling **2-(4-Methylphenyl)pyrrolidine**, tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is critical for ensuring a safe laboratory environment and minimizing exposure risks.

Chemical Identifier:

- Name: **2-(4-Methylphenyl)pyrrolidine**
- CAS Number: 383127-62-6[1]

Hazard Summary: **2-(4-Methylphenyl)pyrrolidine** is a chemical that poses several health risks. It is known to cause skin irritation and serious eye damage.[1] Inhalation of this substance may also lead to respiratory irritation.[1]

## Personal Protective Equipment (PPE)

A comprehensive suite of personal protective equipment is mandatory for all personnel handling this compound. The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.

**Recommended PPE:**

- Eye and Face Protection: Chemical safety goggles or a face shield must be worn at all times in the laboratory to protect against splashes and aerosols.[1][2]
- Skin Protection:
  - Gloves: Wear appropriate protective gloves to prevent skin exposure. Nitrile gloves are a suitable option, and double-gloving is recommended for enhanced protection.[3][4] Gloves should be changed frequently and immediately if contaminated.[4]
  - Lab Coat/Protective Clothing: Wear appropriate protective clothing to prevent skin exposure.[1][3] A disposable, long-sleeved gown is recommended to prevent contamination of personal clothing.
- Respiratory Protection: If exposure limits are exceeded or if irritation or other symptoms are experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[2][3] Work should be conducted in a well-ventilated area or under a chemical fume hood.[1][5]

## Quantitative Data Summary

Parameter	Value	Reference
Boiling Point	257°C	[6][7]
Density	0.975 g/cm <sup>3</sup>	[6][7]
Flash Point	113°C	[6][7]
Purity	≥95%	[1]

## **Operational Plan: Safe Handling and Storage**

**Handling:**

- Preparation: Before handling, ensure that an eyewash station and a safety shower are readily accessible.[3]

- Ventilation: Always handle **2-(4-Methylphenyl)pyrrolidine** in a well-ventilated area or inside a chemical fume hood.[1][5]
- Personal Protective Equipment (PPE): Don the appropriate PPE as outlined above before commencing any work.
- Avoiding Contact: Avoid contact with skin, eyes, and clothing.[1] Do not breathe dust, fume, gas, mist, vapors, or spray.[1][8]
- Hygiene: Wash hands thoroughly after handling the chemical.[1] Contaminated clothing should be removed and washed before reuse.[1][3]

**Storage:**

- Store in a well-ventilated, cool, and dry place.[1][8]
- Keep the container tightly closed when not in use.[1][8]
- Store locked up.[1]

## First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Obtain medical aid. <a href="#">[1]</a>
Skin Contact	Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. <a href="#">[1]</a> Get medical advice/attention if skin irritation occurs. <a href="#">[1]</a> <a href="#">[8]</a>
Eye Contact	Immediately flush open eyes with running water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Obtain medical aid immediately. <a href="#">[1]</a>
Ingestion	Do NOT induce vomiting without medical advice. Rinse mouth with water. Never administer anything by mouth to an unconscious person. Obtain medical aid immediately. <a href="#">[1]</a>

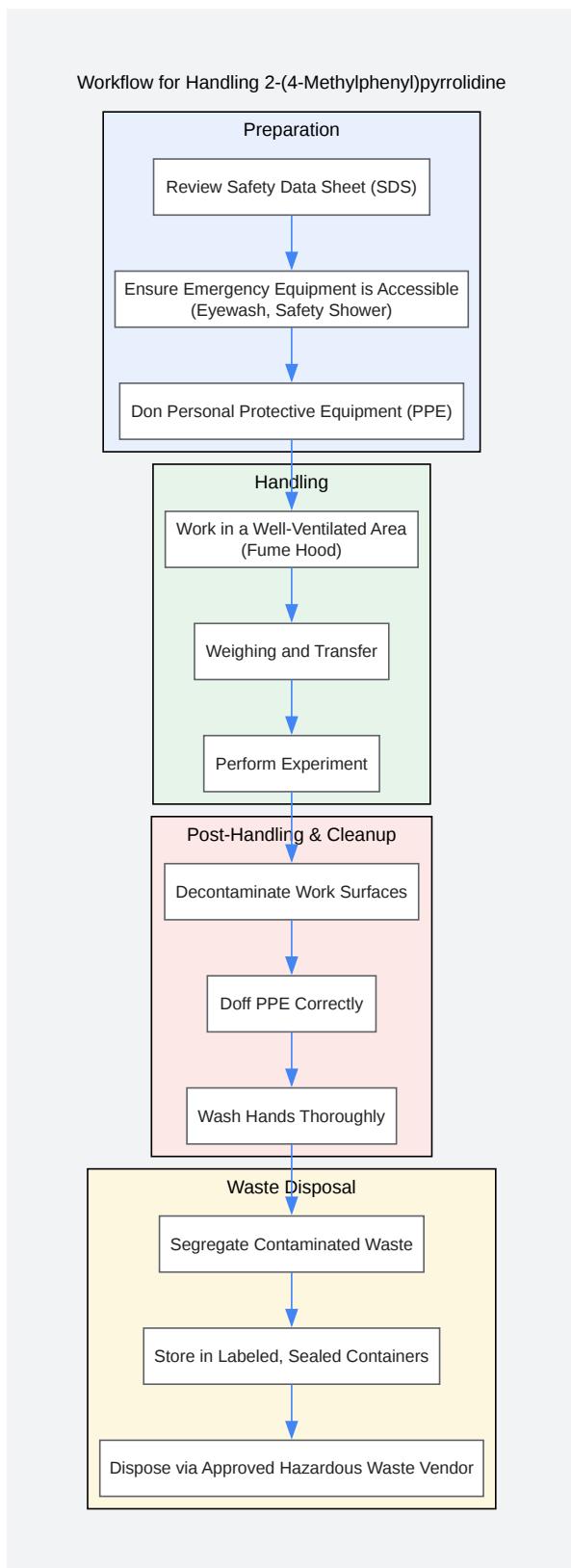
## Disposal Plan

All waste materials contaminated with **2-(4-Methylphenyl)pyrrolidine** must be treated as hazardous waste and disposed of accordingly.

Procedure:

- Container Management: Do not mix with other waste. Leave chemicals in their original containers.
- Waste Collection: Collect waste in suitable, closed, and labeled containers.
- Disposal: Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[1\]](#)

## Experimental Workflow: Handling and Disposal



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Caption: Workflow for the safe handling and disposal of **2-(4-Methylphenyl)pyrrolidine**.

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